

A Technical Guide to the Spectroscopic Characterization of 5-Bromomethyl-indan

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Bromomethyl-indan

CAS No.: 501649-52-1

Cat. No.: B1267438

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This guide provides an in-depth analysis of the spectroscopic data for **5-Bromomethyl-indan** (CAS No: 501649-52-1), a key intermediate in pharmaceutical and materials science research. [1] As direct experimental spectra for this compound are not widely published, this document synthesizes predicted data with empirical knowledge from closely related structures to offer a robust framework for its characterization. This approach, grounded in the principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), is designed to empower researchers, scientists, and drug development professionals in the confident identification and quality assessment of this versatile molecule.

Molecular Structure and Its Spectroscopic Implications

5-Bromomethyl-indan, also known as 5-(bromomethyl)-2,3-dihydro-1H-indene, possesses a bicyclic structure comprising a benzene ring fused to a five-membered cyclopentyl ring, with a bromomethyl substituent on the aromatic ring.[2] This unique arrangement of aliphatic and aromatic moieties, along with the influential bromomethyl group, gives rise to a distinct spectroscopic fingerprint. Understanding the interplay of these structural features is paramount to interpreting the spectral data.

Caption: Molecular Structure of **5-Bromomethyl-indan**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of **5-Bromomethyl-indan** in solution. Both ^1H and ^{13}C NMR provide detailed information about the carbon-hydrogen framework.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum is anticipated to exhibit distinct signals for the aromatic, benzylic, and aliphatic protons. The chemical shifts are influenced by the electron-withdrawing effect of the bromine atom and the aromatic ring current. The resonance of bromomethyl protons is typically observed in the region of δ 3.4–4.7 ppm, with a chemical shift of approximately δ 4.48 ppm being characteristic of benzylic bromides.^[3]

Table 1: Predicted ^1H NMR Data for **5-Bromomethyl-indan** (in CDCl_3)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
Ar-H	$\sim 7.2 - 7.0$	m	3H	-
-CH ₂ Br	~ 4.48	s	2H	-
Ar-CH ₂ -	~ 2.9	t	4H	~ 7.5
-CH ₂ - (aliphatic)	~ 2.1	p	2H	~ 7.5

Interpretation of the ^1H NMR Spectrum:

- Aromatic Protons ($\delta \sim 7.2 - 7.0$ ppm):** The three protons on the substituted benzene ring are expected to appear as a complex multiplet in this region. The substitution pattern breaks the symmetry, leading to distinct chemical shifts and coupling patterns for each aromatic proton.
- Bromomethyl Protons ($\delta \sim 4.48$ ppm):** A singlet integrating to two protons is predicted for the bromomethyl group.^[3] Its downfield shift is a direct consequence of the deshielding effect of the adjacent electronegative bromine atom and the aromatic ring.

- **Benzylic Protons ($\delta \sim 2.9$ ppm):** The four protons of the two methylene groups attached to the aromatic ring are expected to be chemically equivalent and appear as a triplet, integrating to four protons. The triplet multiplicity arises from coupling with the adjacent aliphatic methylene group.
- **Aliphatic Protons ($\delta \sim 2.1$ ppm):** The two protons of the central methylene group in the five-membered ring are predicted to appear as a pentet (or quintet), integrating to two protons. This pattern results from coupling to the four neighboring benzylic protons.

Caption: Correlation of Protons in **5-Bromomethyl-indan** to Predicted ^1H NMR Signals.

^{13}C NMR Spectroscopy: The Carbon Backbone

The proton-decoupled ^{13}C NMR spectrum will reveal the number of unique carbon environments. The chemical shifts will be indicative of the hybridization and electronic environment of each carbon atom.

Table 2: Predicted ^{13}C NMR Data for **5-Bromomethyl-indan** (in CDCl_3)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
Quaternary Ar-C	$\sim 142 - 138$
Ar-CH	$\sim 128 - 124$
-CH ₂ Br	~ 33
Ar-CH ₂ -	~ 32
-CH ₂ - (aliphatic)	~ 25

Interpretation of the ^{13}C NMR Spectrum:

- **Aromatic Carbons ($\delta \sim 142 - 124$ ppm):** The six carbons of the benzene ring will resonate in this region. The two quaternary carbons (to which the aliphatic ring and the bromomethyl group are attached) will appear downfield, while the four CH carbons will be slightly upfield.
- **Bromomethyl Carbon ($\delta \sim 33$ ppm):** The carbon of the bromomethyl group is expected to appear around this region, influenced by the attached bromine.

- Benzylic and Aliphatic Carbons (δ ~32 and ~25 ppm): The two equivalent benzylic methylene carbons and the central aliphatic methylene carbon will have distinct signals in the aliphatic region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in the molecule. The spectrum is a unique "molecular fingerprint" arising from the vibrational modes of the chemical bonds.

Table 3: Predicted Key IR Absorption Bands for **5-Bromomethyl-indan**

Vibrational Mode	Predicted Absorption Range (cm ⁻¹)	Intensity
Aromatic C-H Stretch	3100 - 3000	Medium-Weak
Aliphatic C-H Stretch	3000 - 2850	Medium-Strong
Aromatic C=C Stretch	1600 - 1450	Medium
CH ₂ Bend (Scissoring)	~1465	Medium
C-Br Stretch	680 - 515	Strong

Interpretation of the IR Spectrum:

- C-H Stretching Vibrations: The spectrum will show distinct bands for aromatic C-H stretching (above 3000 cm⁻¹) and aliphatic C-H stretching (below 3000 cm⁻¹).
- Aromatic Ring Vibrations: A series of bands in the 1600-1450 cm⁻¹ region are characteristic of the C=C stretching vibrations within the benzene ring.
- Aliphatic Bending Vibrations: A notable absorption around 1465 cm⁻¹ is expected for the scissoring (bending) vibration of the methylene groups.
- C-Br Stretch: A strong absorption in the fingerprint region (680-515 cm⁻¹) will be indicative of the carbon-bromine bond.

Mass Spectrometry (MS)

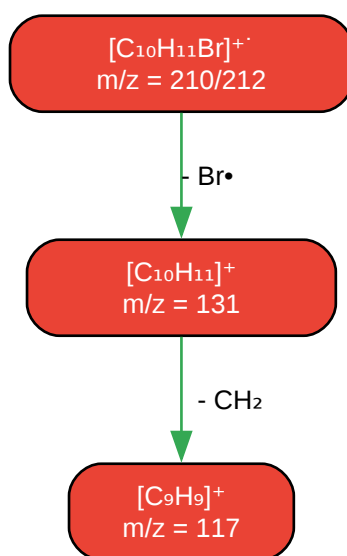
Mass spectrometry is used to determine the molecular weight and can provide information about the structure through fragmentation patterns. For **5-Bromomethyl-indan** ($C_{10}H_{11}Br$), the monoisotopic mass is approximately 210.00441 Da.[\[2\]](#)

Table 4: Predicted Mass Spectrometry Data for **5-Bromomethyl-indan**

Ion	Predicted m/z	Interpretation
$[M]^+$	210/212	Molecular ion with characteristic 1:1 bromine isotope pattern
$[M-Br]^+$	131	Loss of a bromine radical
$[C_9H_9]^+$	117	Loss of Br and CH_2

Interpretation of the Mass Spectrum:

- **Molecular Ion Peak:** The key feature will be the molecular ion peak displaying the characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio), with signals at m/z 210 and 212.
- **Major Fragmentation:** A prominent peak at m/z 131 is expected, corresponding to the loss of the bromine radical to form a stable benzylic carbocation. Further fragmentation may lead to a peak at m/z 117.



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Caption: Predicted primary fragmentation pathway for **5-Bromomethyl-indan**.

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon meticulous experimental technique.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **5-Bromomethyl-indan** in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.[3]
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- 1H NMR Acquisition: Acquire the spectrum using a standard pulse program with a spectral width of -2 to 12 ppm, a relaxation delay of 1-2 seconds, and a sufficient number of scans (typically 16 or more) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Employ a proton-decoupled pulse program with a spectral width of 0 to 220 ppm and a sufficient number of scans for adequate signal averaging.

IR Spectroscopy

- **Sample Preparation:** For Attenuated Total Reflectance (ATR)-FTIR, place a small amount of the neat sample directly onto the ATR crystal.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- **Data Acquisition:** Record a background spectrum of the clean ATR crystal. Apply the sample and collect the spectrum over a range of 4000-400 cm^{-1} , co-adding at least 16 scans to improve data quality.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample via a suitable method, such as Gas Chromatography (GC-MS) or direct infusion.
- **Ionization:** Employ Electron Ionization (EI) at 70 eV to induce fragmentation.
- **Mass Analysis:** Scan a mass range of m/z 40-300 to detect the molecular ion and key fragment ions.

Conclusion

The structural elucidation of **5-Bromomethyl-indan** is readily achievable through a synergistic application of NMR, IR, and MS. While this guide provides a predictive framework, it is crucial for researchers to compare their experimentally obtained data with these expectations. Any significant deviations may indicate the presence of impurities or an incorrect structural assignment, necessitating further investigation. The detailed protocols and interpretations herein serve as a robust starting point for the comprehensive characterization of this important chemical intermediate.

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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of 5-Bromomethyl-indan]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267438/docs#a-technical-guide-to-the-spectroscopic-characterization-of-5-bromomethyl-indan\]](https://www.benchchem.com/product/b1267438/docs#a-technical-guide-to-the-spectroscopic-characterization-of-5-bromomethyl-indan)

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